

SOLVENT YELLOW 83: Application Notes and Protocols for Spectroscopic Analysis

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

CAS No.: 12239-75-7

Cat. No.: B1172513

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Introduction

Solvent Yellow 83, a metal complex dye, presents as a stable and reliable reference standard for various spectroscopic applications. Its distinct chromophoric structure results in consistent and reproducible spectral characteristics, making it a valuable tool for instrument qualification, method validation, and quality control in research and drug development settings. This document provides detailed application notes and experimental protocols for the effective utilization of **Solvent Yellow 83** as a reference standard in UV-Visible (UV-Vis) spectroscopy.

Physicochemical Properties and Solubility

Solvent Yellow 83 is a yellow powder classified as a metal complex dye.^{[1][2]} It exhibits excellent solubility in a range of organic solvents, a crucial characteristic for its application in solution-phase spectroscopy. Understanding its solubility profile is the first step in preparing accurate and stable standard solutions.

Property	Description
Chemical Class	Metal Complex Dye
CAS Number	12239-75-7
Physical Form	Yellow Powder
Light Fastness	Good

Table 1: General Properties of **Solvent Yellow 83**

Solvent	Solubility Information
Acetone	Soluble
Ethanol	Soluble
Methanol	Soluble
Butyl Cellosolve	Soluble
Methyl Ethyl Ketone	Soluble

Table 2: Solubility of **Solvent Yellow 83** in Common Organic Solvents

Spectroscopic Characteristics

The utility of **Solvent Yellow 83** as a reference standard is fundamentally linked to its UV-Vis absorption profile. While specific molar absorptivity data for **Solvent Yellow 83** is not readily available in public literature, its classification as a metal complex azo dye suggests a strong absorbance in the visible region of the electromagnetic spectrum. The maximum absorbance wavelength (λ_{max}) is a key parameter for its use as a standard.

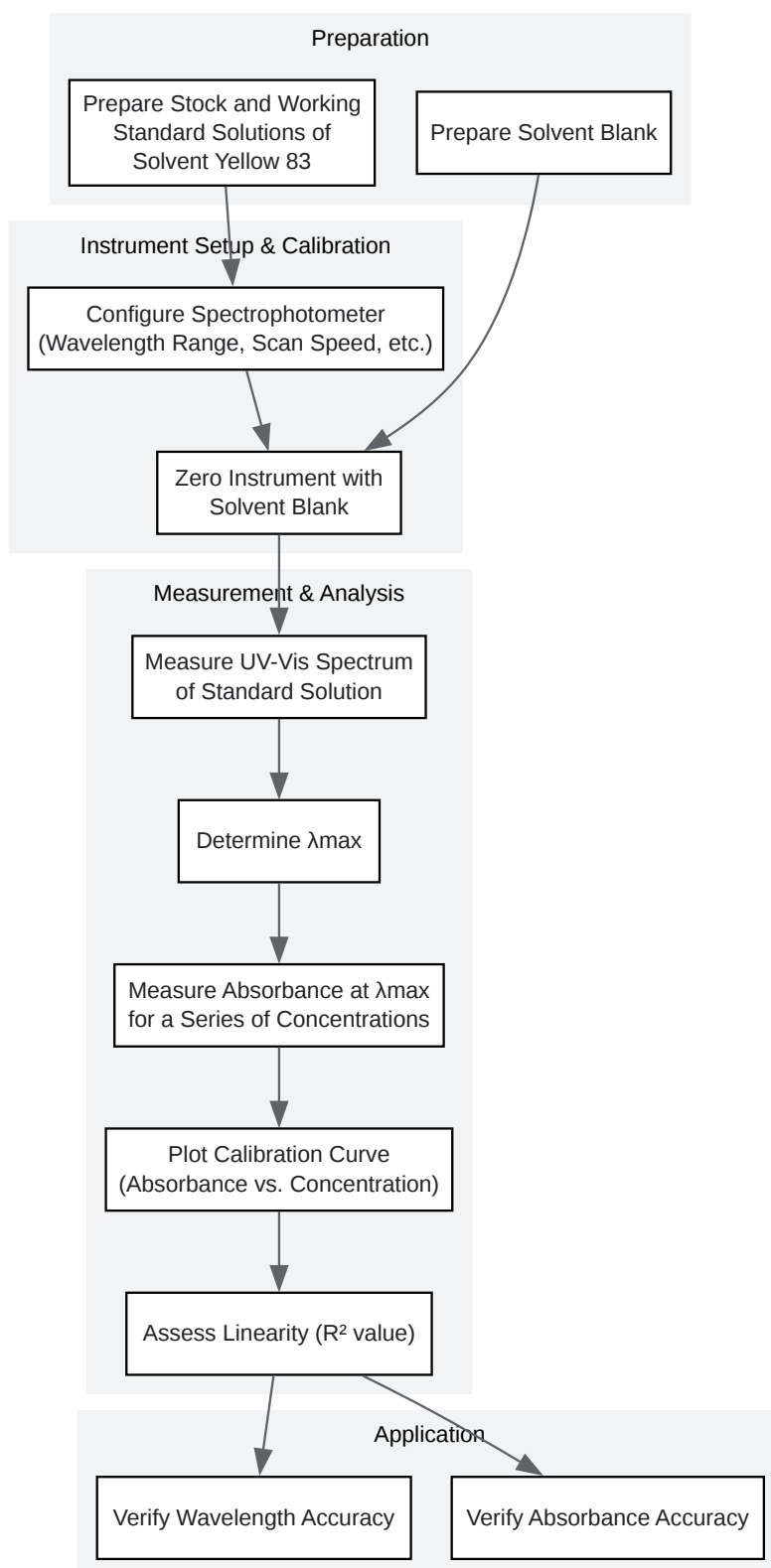
Note: The exact λ_{max} and molar absorptivity of **Solvent Yellow 83** can be influenced by the solvent environment due to solvatochromic effects. Therefore, it is imperative to determine these parameters in the specific solvent being used for the analysis. The protocols provided below outline the procedure for this determination.

Application as a Reference Standard

A reference standard in spectroscopy serves several critical functions:

- **Wavelength Accuracy Verification:** Ensuring the spectrophotometer's wavelength scale is accurate.
- **Absorbance Accuracy and Linearity Check:** Verifying that the instrument's absorbance readings are correct and linear over a specific concentration range.
- **Instrument Performance Qualification (IPQ):** As part of routine instrument maintenance and qualification to ensure consistent performance.
- **Method Validation:** Establishing the performance characteristics of a new analytical method.

The logical workflow for utilizing a reference standard like **Solvent Yellow 83** is depicted below.



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Caption: Workflow for using **Solvent Yellow 83** as a reference standard.

Experimental Protocols

The following protocols provide a step-by-step guide for preparing and using **Solvent Yellow 83** as a reference standard in UV-Vis spectroscopy.

Protocol 1: Preparation of Standard Solutions

Objective: To prepare a stock solution and a series of working standard solutions of **Solvent Yellow 83**.

Materials:

- **Solvent Yellow 83** powder
- Spectroscopy-grade solvent (e.g., acetone, ethanol, or methanol)
- Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)
- Analytical balance
- Pipettes

Procedure:

- Stock Solution Preparation (e.g., 100 µg/mL):
 1. Accurately weigh approximately 10.0 mg of **Solvent Yellow 83** powder using an analytical balance.
 2. Quantitatively transfer the powder to a 100 mL volumetric flask.
 3. Add a small amount of the chosen solvent to dissolve the powder completely.
 4. Once dissolved, dilute to the mark with the same solvent.
 5. Stopper the flask and invert it several times to ensure homogeneity.
- Working Standard Solutions Preparation:

1. Prepare a series of working standard solutions by diluting the stock solution. For example, to prepare 10 µg/mL, 5 µg/mL, 2.5 µg/mL, and 1 µg/mL solutions:

- 10 µg/mL: Pipette 10.0 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the solvent.
- 5 µg/mL: Pipette 5.0 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the solvent.
- 2.5 µg/mL: Pipette 2.5 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the solvent.
- 1 µg/mL: Pipette 1.0 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the solvent.

Storage: Store the stock and working solutions in amber glass containers to protect them from light and at a controlled room temperature. The stability of the solutions should be verified over time.

Protocol 2: Determination of Maximum Absorbance Wavelength (λ_{max})

Objective: To determine the λ_{max} of **Solvent Yellow 83** in a specific solvent.

Materials:

- Prepared working standard solution of **Solvent Yellow 83** (e.g., 5 µg/mL)
- Spectroscopy-grade solvent (as a blank)
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Turn on the spectrophotometer and allow it to warm up according to the manufacturer's instructions.

- Set the spectrophotometer to scan a wavelength range appropriate for a yellow dye (e.g., 350 nm to 600 nm).
- Fill a quartz cuvette with the solvent blank and place it in the reference beam path of the spectrophotometer.
- Fill another quartz cuvette with the 5 µg/mL working standard solution of **Solvent Yellow 83** and place it in the sample beam path.
- Perform a baseline correction or "zero" the instrument with the solvent blank.
- Acquire the absorption spectrum of the **Solvent Yellow 83** solution.
- Identify the wavelength at which the maximum absorbance occurs. This is the λ_{max} .
- Record the λ_{max} value.

Protocol 3: Verification of Absorbance Accuracy and Linearity

Objective: To verify the absorbance accuracy and linearity of the spectrophotometer using the prepared standard solutions.

Materials:

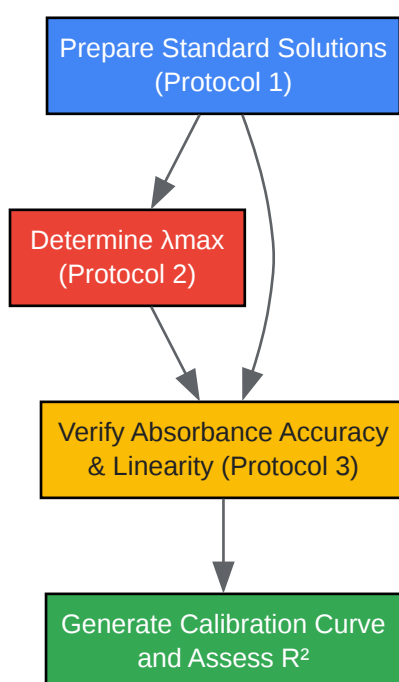
- Prepared series of working standard solutions of **Solvent Yellow 83**
- Spectroscopy-grade solvent (as a blank)
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Set the spectrophotometer to measure the absorbance at the predetermined λ_{max} .
- Use the solvent blank to zero the instrument.

- Measure the absorbance of each of the prepared working standard solutions, starting from the lowest concentration to the highest.
- Rinse the cuvette with the next standard solution before filling it for measurement.
- Record the absorbance value for each concentration.
- Create a calibration curve by plotting absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis on the data points.
- The instrument's absorbance is considered accurate and linear if the coefficient of determination (R^2) is ≥ 0.999 and the y-intercept is close to zero.

The relationship between these steps is illustrated in the following diagram.



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Caption: Protocol interrelationship for spectroscopic analysis.

Conclusion

Solvent Yellow 83 serves as a practical and effective reference standard for UV-Vis spectroscopy in various scientific and industrial laboratories. Its good solubility and stable spectral properties allow for the reliable verification of instrument performance. By following the detailed protocols outlined in this document, researchers, scientists, and drug development professionals can confidently qualify their spectrophotometers and validate their analytical methods, ultimately contributing to the generation of high-quality and reproducible data.

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References

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